

5-methyl-3-oxo-N-phenylhexanamide CAS number and structure

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Compound of Interest

Compound Name: 5-methyl-3-oxo-N-phenylhexanamide

Cat. No.: B12342869

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Technical Guide: 5-methyl-3-oxo-N-phenylhexanamide

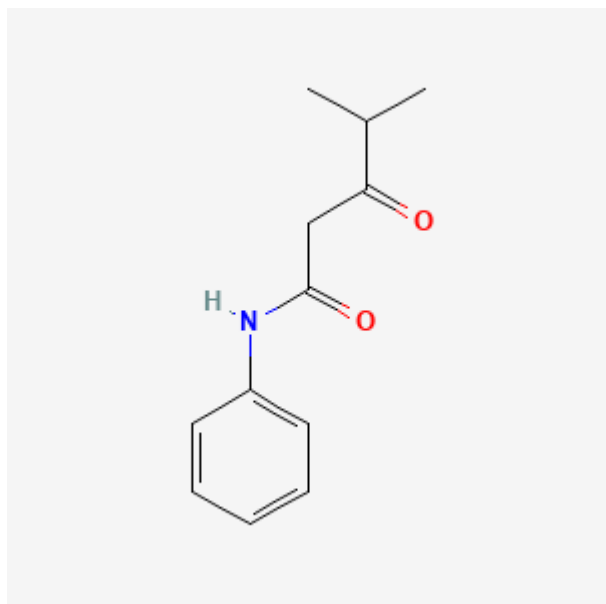
Important Note for Researchers, Scientists, and Drug Development Professionals:

Initial literature and database searches for "**5-methyl-3-oxo-N-phenylhexanamide**" did not yield a specific CAS number or substantial technical data. This suggests that the requested compound may be novel, not widely synthesized, or indexed under a different nomenclature.

In lieu of data on the requested molecule, this guide will provide a comprehensive technical overview of a closely related and well-documented compound: 4-methyl-3-oxo-N-phenylpentanamide. This compound shares key structural features with the requested molecule, including a β -keto-amide functional group and a phenylamide moiety, and serves as a valuable case study. It is a known key intermediate in the synthesis of Atorvastatin, a widely used pharmaceutical.^{[1][2][3]}

Core Compound Identification: 4-methyl-3-oxo-N-phenylpentanamide

Chemical Structure:



Synonyms: N-Phenylisobutyrylacetamide, 4-Methyl-3-oxopentanoic acid anilide[4][5][6]

Table 1: Compound Identification

Identifier	Value	Reference
CAS Number	124401-38-3	[1][4][5][7]
Molecular Formula	C12H15NO2	[1][4][5]
Molecular Weight	205.25 g/mol	[1][5]
IUPAC Name	4-methyl-3-oxo-N-phenylpentanamide	[5]
Canonical SMILES	<chem>CC(C)C(=O)CC(=O)NC1=CC=CC=C1</chem>	[4][5]

Physicochemical Properties

A summary of the key physicochemical properties of 4-methyl-3-oxo-N-phenylpentanamide is provided below. These properties are crucial for understanding its behavior in various experimental and industrial settings.

Table 2: Physicochemical Data

Property	Value	Reference
Appearance	Yellow oil	[4]
Boiling Point	384.4 °C at 760 mmHg	
Density	1.103 g/cm ³	
Flash Point	158.8 °C	
Refractive Index	1.548	
Solubility	DMSO (Slightly), Methanol (Slightly)	
pKa	12.14 ± 0.46 (Predicted)	[4]
LogP	2.31330	[4]

Experimental Protocols: Synthesis

The primary documented synthesis of 4-methyl-3-oxo-N-phenylpentanamide involves the amidation reaction between a β -ketoester, methyl isobutyrylacetate, and aniline.[8][9] This reaction can be performed with or without a solvent and utilizes a catalyst.

3.1. Synthesis via Amidation Reaction

A patented method describes the reaction of methyl isobutyrylacetate with an excess of aniline, which also serves as the solvent.[9]

Experimental Procedure:

- **Reactant Charging:** In a clean, dry four-necked flask equipped with a stirrer, 380g of aniline is added.
- **Addition of Reagents:** While stirring, 250g of methyl isobutyrylacetate and 0.25g of 4-dimethylaminopyridine (DMAP) are sequentially added.
- **Initial Reaction Phase:** The mixture is stirred for 10 minutes and then slowly heated to an internal temperature of 80°C and held for 1 hour.

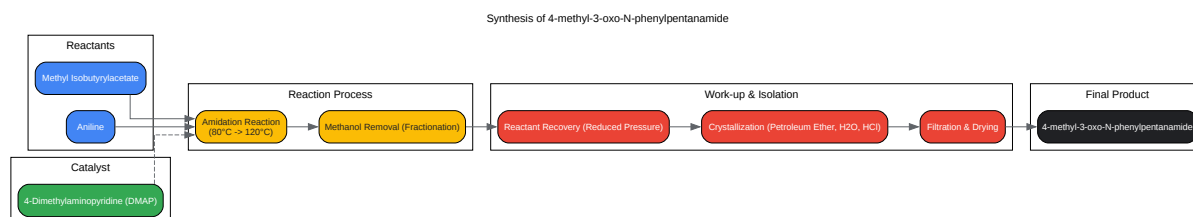
- Second Reaction Phase: The temperature is then raised to 120°C and maintained for 1 hour. During this period, the methanol generated from the reaction is continuously removed by fractionation.
- Work-up and Isolation:
 - The reaction mixture is cooled to approximately 50°C.
 - Aniline and any unreacted methyl isobutyrylacetate are recovered via reduced pressure distillation.
 - At an internal temperature of 60°C, 400g of petroleum ether, 200g of water, and 25g of hydrochloric acid (36 wt%) are added dropwise.
 - The mixture is cooled to 10°C and stirred for over 2 hours to facilitate crystallization.
 - The resulting solid is filtered and dried to yield the final product.

Reported Yield: 97.8%[\[8\]](#) Reported Purity (HPLC): 98.4%[\[8\]](#)

A similar patented method utilizes toluene as a solvent and ethylenediamine as a catalyst.[\[10\]](#) Another approach involves a continuous microflow system, which has been shown to reduce reaction times significantly compared to traditional batch reactors.[\[11\]](#)

Mandatory Visualizations

Diagram 1: Synthesis Workflow of 4-methyl-3-oxo-N-phenylpentanamide



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Caption: Workflow for the synthesis of 4-methyl-3-oxo-N-phenylpentanamide.

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References

- 1. clearsynth.com [clearsynth.com]
- 2. 2-[2-(4-Fluorophenyl)-2-oxo-1-phenylethyl]-4-methyl-3-oxo-N-phenylpentanamide | 125971-96-2 [chemicalbook.com]
- 3. US20110060164A1 - Method for the preparation of 4-fluoro-alpha-[2-methyl-1-oxopropyl]-gamma-oxo-n-beta-diphenylbenzenebutanamide and products therefrom - Google Patents [patents.google.com]
- 4. 4-methyl-3-oxo-N-phenylpentanamide | lookchem [lookchem.com]
- 5. 4-methyl-3-oxo-N-phenylpentanamide | C12H15NO2 | CID 10219899 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 7. [124401-38-3|4-Methyl-3-oxo-N-phenylpentanamide|BLD Pharm](#) [[bldpharm.com](https://www.bldpharm.com)]
- 8. Method for preparing 4-methyl-3-oxo-N-phenyl-pentanamide - Eureka | Patsnap [eureka.patsnap.com]
- 9. CN101337906B - Method for preparing 4-methyl-3-oxo-N-phenyl-pentanamide - Google Patents [patents.google.com]
- 10. [prepchem.com](https://www.prepchem.com) [[prepchem.com](https://www.prepchem.com)]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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